

A Comprehensive Technical Guide to the Physical Properties of Pigment Yellow 176 Powder

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Compound of Interest

Compound Name: *Pigment Yellow 176*

Cat. No.: *B570959*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **Pigment Yellow 176** (PY 176), a high-performance organic pigment. The information compiled herein is intended to support research, development, and application-specific evaluations of this versatile yellow pigment.

Core Physical and Chemical Characteristics

Pigment Yellow 176, identified by CAS Number 90268-24-9 and C.I. Number 21103, is a disazo pigment known for its brilliant reddish-yellow shade.^{[1][2][3]} It is primarily utilized in printing inks, particularly offset inks, as well as in paints, coatings, and plastics due to its favorable performance characteristics.^{[4][5][6]} The pigment's chemical formula is generally cited as $C_{36}H_{33}Cl_3N_6O_6$, with a corresponding molecular weight of approximately 752.04 g/mol.^[1] However, variations in the reported molecular formula and weight exist across different suppliers.^{[2][7]}

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **Pigment Yellow 176** powder, compiled from various technical data sheets. These values provide a baseline for comparing PY 176 with other pigments and for predicting its behavior in various formulations.

Property	Value
Appearance	Yellow Powder
C.I. Name	Pigment Yellow 176
C.I. Number	21103
CAS Number	90268-24-9
Molecular Formula	C ₃₆ H ₃₃ Cl ₃ N ₆ O ₆ (most common)
Molecular Weight	~752.04 g/mol
Density	1.31 - 1.6 g/cm ³
Oil Absorption	35 - 50 ml/100g
Heat Resistance	160 - 250 °C
Lightfastness (Full Shade)	6 - 7 (on a scale of 1-8)
pH Value	7.0 - 8.0

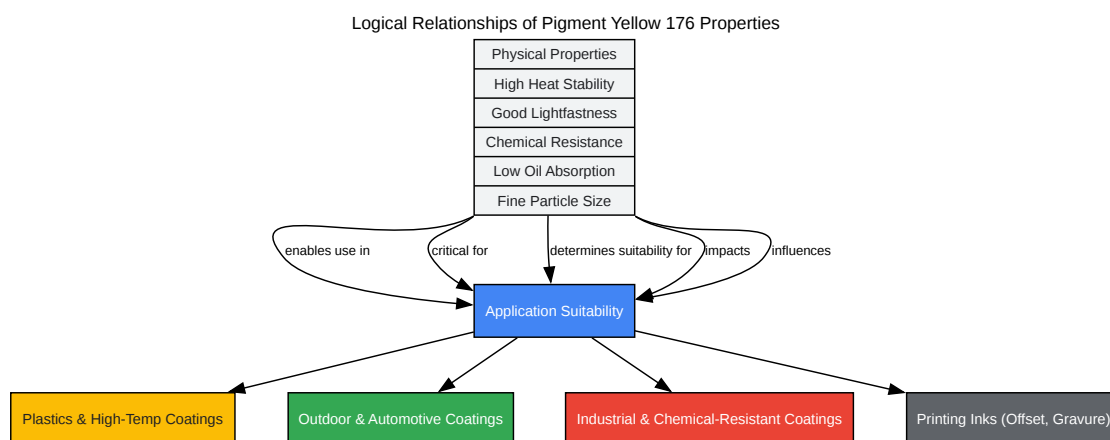
Resistance and Fastness Properties

The resistance of **Pigment Yellow 176** to various environmental and chemical factors is critical for its performance and longevity in different applications. The following table outlines its fastness properties, typically rated on a scale of 1 to 5 (unless otherwise specified), where 5 indicates excellent resistance and 1 indicates poor resistance.

Resistance Property	Rating (1-5 Scale)
Water Resistance	5
Acid Resistance	4 - 5
Alkali Resistance	4 - 5
Ethanol Resistance	4 - 5
Ester Resistance	4
Benzene Resistance	4
Ketone Resistance	4
Soap Resistance	4
Migration Resistance	5

Interrelation of Physical Properties and Applications

The physical properties of **Pigment Yellow 176** are directly linked to its suitability for various applications. The following diagram illustrates these relationships.



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Relationship between PY 176 properties and applications.

Experimental Protocols

The accurate determination of the physical properties of **Pigment Yellow 176** relies on standardized experimental methodologies. Below are detailed protocols for key experiments.

Determination of Density

Principle: This method determines the mass of a unit volume of the pigment powder using a gas pycnometer, which measures the displacement of a known volume of gas by the solid sample.

Apparatus:

- Gas pycnometer (e.g., Helium pycnometer)
- Analytical balance, accurate to 0.1 mg
- Sample cell of appropriate volume
- Spatula

Procedure:

- Calibration: Calibrate the gas pycnometer according to the manufacturer's instructions using a standard calibration sphere of known volume.
- Sample Preparation: Dry the **Pigment Yellow 176** powder in an oven at 105°C for 2 hours to remove any adsorbed moisture. Allow the sample to cool to ambient temperature in a desiccator.
- Measurement: a. Weigh the empty sample cell and record the mass (m_{cell}). b. Add a suitable amount of the dried pigment powder to the sample cell, ensuring it is approximately two-thirds full. c. Weigh the sample cell containing the pigment and record the mass ($m_{\text{sample_cell}}$). d. Calculate the mass of the pigment sample ($m_{\text{pigment}} = m_{\text{sample_cell}} - m_{\text{cell}}$). e. Place the sample cell in the gas pycnometer and perform the volume measurement according to the instrument's operating procedure. The instrument will typically perform a series of gas expansions and pressure measurements to determine the sample volume (V_{pigment}).
- Calculation: The density (ρ) of the pigment is calculated using the following formula: $\rho = m_{\text{pigment}} / V_{\text{pigment}}$

Oil Absorption Test

Principle: This method, based on ASTM D281, determines the quantity of linseed oil required to form a stiff, putty-like paste with a known weight of pigment. This value is indicative of the pigment's vehicle demand in a formulation.

Apparatus:

- Flat, smooth glass plate or marble slab

- Spatula with a stiff blade
- Burette or graduated pipette for dispensing oil
- Analytical balance
- Raw linseed oil

Procedure:

- Sample Preparation: Weigh out 1 gram of the dry **Pigment Yellow 176** powder and place it on the glass plate.
- Titration with Oil: a. Carefully add raw linseed oil drop by drop from the burette onto the pigment powder. b. After the addition of each few drops, thoroughly incorporate the oil into the pigment using the spatula. c. Continue adding oil and mixing until a single, coherent paste is formed that has a stiff, putty-like consistency. The endpoint is reached when the paste just begins to stick to the glass plate.
- Measurement: Record the volume of linseed oil used (in ml).
- Calculation: The oil absorption is expressed as the number of milliliters of oil required per 100 grams of pigment. Oil Absorption = (Volume of oil used in ml / Weight of pigment in g) * 100

Heat Stability Assessment

Principle: This protocol evaluates the change in color of the pigment when exposed to elevated temperatures, simulating processing conditions in applications like plastics and coatings.

Apparatus:

- Laboratory oven with precise temperature control
- Heat-resistant sample holders (e.g., aluminum dishes)
- Colorimeter or spectrophotometer for color measurement

- Control sample of the pigment powder

Procedure:

- Sample Preparation: Place a small, uniform layer of **Pigment Yellow 176** powder in two separate sample holders. One will serve as the control, and the other as the test sample.
- Exposure: a. Place the test sample in the oven preheated to the desired test temperature (e.g., 160°C, 180°C, 200°C, etc.). b. Maintain the sample at this temperature for a specified duration (e.g., 30 minutes).
- Color Measurement: a. After the exposure time, remove the test sample from the oven and allow it to cool to room temperature. b. Using a colorimeter, measure the CIELAB color coordinates (L, a, b*) of both the control and the heat-treated sample.
- Evaluation: Calculate the total color difference (ΔE) *between the control and the test sample using the formula: $\Delta E = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b)^2]}$* A higher ΔE value indicates a greater color change and lower heat stability at that temperature. The heat stability is often reported as the maximum temperature at which the ΔE^* remains below a certain threshold (e.g., 3).

This guide provides a foundational understanding of the physical properties of **Pigment Yellow 176**. For specific applications, it is recommended to conduct further testing and evaluation within the intended formulation and processing conditions.

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